

# Technical Guide: N,2-dimethoxy-N-methylacetamide

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## Compound of Interest

Compound Name: *N,2-dimethoxy-N-methylacetamide*

Cat. No.: *B178809*

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Foreword: This document addresses the inquiry for an in-depth technical guide on **N,2-dimethoxy-N-methylacetamide**. Extensive searches for detailed experimental protocols, comprehensive quantitative data, and specific biological pathways involving this compound have yielded limited results. The scientific literature readily available does not contain the depth of information required for a complete technical whitepaper as requested.

This guide will provide the confirmed IUPAC name and available physicochemical properties for **N,2-dimethoxy-N-methylacetamide**. To offer relevant context for researchers, this will be supplemented with more detailed information on the closely related and more extensively studied compound, N-methoxy-N-methylacetamide, including a representative synthesis protocol and spectral data. It is crucial to note that these two compounds are distinct chemical entities.

## N,2-dimethoxy-N-methylacetamide

### 1.1. IUPAC Name and Synonyms

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **N,2-dimethoxy-N-methylacetamide**<sup>[1]</sup>.

Commonly used synonyms include:

- N-Methoxy-N-methyl-2-methoxyacetamide<sup>[1]</sup>

- Acetamide, N,2-dimethoxy-N-methyl-[1]

## 1.2. Chemical Structure and Properties

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>3</sub>	PubChem[1]
Molecular Weight	133.15 g/mol	PubChem[1]
CAS Number	132289-57-7	PubChem[1]
Topological Polar Surface Area	38.8 Å <sup>2</sup>	PubChem[1]
XLogP3	-0.3	PubChem[1]

A comprehensive summary of all quantitative data into clearly structured tables for easy comparison is not possible due to the limited available data for this specific compound.

## Related Compound: N-methoxy-N-methylacetamide (A Weinreb Amide)

Given the scarcity of detailed information on **N,2-dimethoxy-N-methylacetamide**, we present data on the related Weinreb amide, N-methoxy-N-methylacetamide. This compound is a versatile reagent in organic synthesis, often used for the preparation of ketones.[2] Derivatives of N-methoxy-N-methylacetamide are of interest in medicinal chemistry and materials science.

### 2.1. Experimental Protocol: Synthesis of N-methoxy-N-methylacetamide

The following is a representative protocol for the synthesis of N-methoxy-N-methylacetamide from N,O-dimethylhydroxylamine hydrochloride and acetyl chloride.[3]

Materials:

- N,O-dimethylhydroxylamine hydrochloride
- Triethylamine (TEA)
- Acetyl chloride

- Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine
- Magnesium sulfate (MgSO<sub>4</sub>)

#### Procedure:

- To a mixture of N,O-dimethylhydroxylamine hydrochloride (1.0 equivalent) in dichloromethane (DCM), triethylamine (2.0 equivalents) is slowly added at 0°C. The mixture is stirred for 10 minutes.
- Acetyl chloride (1.0 equivalent) is then added dropwise to the reaction mixture at 0°C.
- The reaction is allowed to warm to 22°C and stirred overnight.
- The reaction is quenched with a saturated solution of NaHCO<sub>3</sub>.
- The biphasic solution is separated, and the aqueous layer is extracted with DCM.
- The combined organic layers are washed with brine, dried over MgSO<sub>4</sub>, filtered, and concentrated under reduced pressure to yield the product.[3]

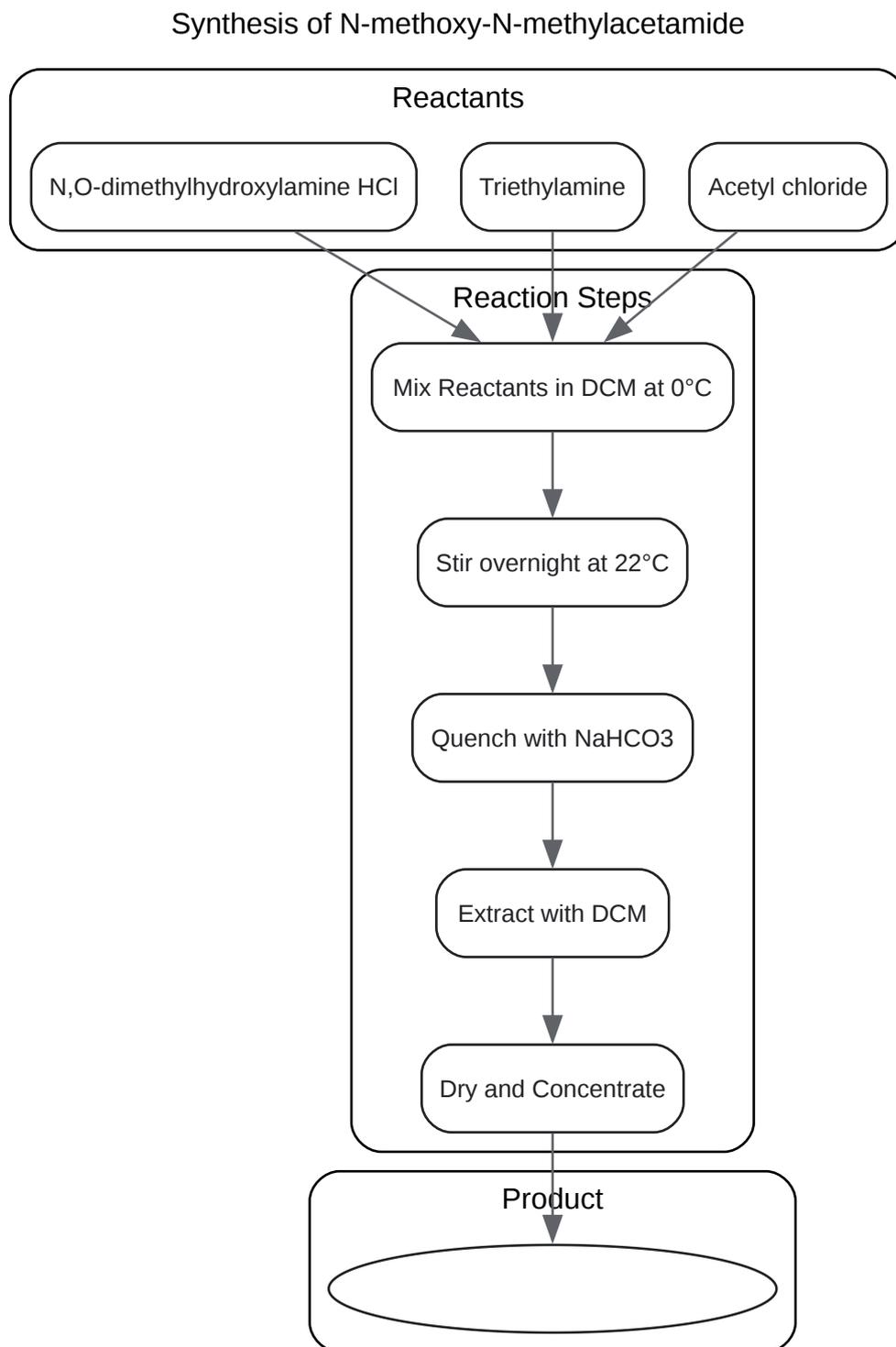
#### 2.2. Quantitative Data: NMR Spectroscopy of N-methoxy-N-methylacetamide

The following are reported Nuclear Magnetic Resonance (NMR) data for N-methoxy-N-methylacetamide.[3]

Nucleus	Solvent	Chemical Shift ( $\delta$ ) in ppm
<sup>1</sup> H NMR	CDCl <sub>3</sub>	3.65 (s, 3H), 3.13 (s, 3H), 2.08 (s, 3H)
<sup>13</sup> C NMR	CDCl <sub>3</sub>	172.0, 61.1, 32.0, 19.8

#### 2.3. Logical Relationship: Synthesis of N-methoxy-N-methylacetamide

The following diagram illustrates the workflow for the synthesis of N-methoxy-N-methylacetamide.



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Caption: A workflow diagram for the synthesis of N-methoxy-N-methylacetamide.

## Signaling Pathways and Experimental Workflows

A mandatory requirement of this guide was the creation of diagrams for described signaling pathways or experimental workflows. Extensive searches did not reveal any such information for **N,2-dimethoxy-N-methylacetamide**. This compound does not appear to be prominently featured in the scientific literature in the context of drug development or as a modulator of biological signaling pathways.

## Conclusion

While the IUPAC name and basic properties of **N,2-dimethoxy-N-methylacetamide** can be definitively stated, a comprehensive technical guide for researchers and drug development professionals is not feasible based on currently available public information. There is a notable absence of detailed experimental protocols, extensive quantitative data, and studies on its biological activity. Researchers interested in this molecule may find the information on the related compound, N-methoxy-N-methylacetamide, to be a useful, albeit indirect, reference. Further empirical investigation would be necessary to elucidate the specific properties and potential applications of **N,2-dimethoxy-N-methylacetamide**.

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## References

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